

Essential Safety and Operational Guide for 3'-Methoxyacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Methoxyacetophenone

Cat. No.: B145981

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3'-Methoxyacetophenone** (CAS No. 586-37-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

3'-Methoxyacetophenone is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hazardous to the aquatic environment, long-term (Chronic Category 3): Toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)

Signal Word: Warning[\[1\]](#)[\[2\]](#)[\[4\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3'-Methoxyacetophenone** is provided below for quick reference.

Property	Value
Molecular Formula	C9H10O2
Molecular Weight	150.17 g/mol [5]
Appearance	Pale yellow liquid[6]
Boiling Point	239-241 °C[4][5]
Density	1.094 g/mL at 25 °C[4]
Flash Point	110 °C (230 °F) - closed cup[4][7]
Refractive Index	n20/D 1.542[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3'-Methoxyacetophenone** to minimize exposure and ensure personal safety.

Protection Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[1][5]
Skin Protection	Handle with chemical-impermeable gloves (inspect prior to use). Wear fire/flammable resistant and impervious clothing to prevent skin exposure.[1][5]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not required. For nuisance exposures or in case of aerosol formation, use a NIOSH-approved respirator with appropriate cartridges (e.g., type OV/AG (US) or type ABEK (EU EN 14387)).[5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3'-Methoxyacetophenone** is crucial for safety and experimental integrity.

4.1. Preparation and Handling

- **Ventilation:** Always handle **3'-Methoxyacetophenone** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[7\]](#)
- **PPE Inspection:** Before starting any work, inspect all PPE for integrity. Ensure gloves are free from tears or punctures.[\[5\]](#)
- **Preventing Contamination:** Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- **Avoiding Ignition Sources:** Keep away from heat and sources of ignition. Use non-sparking tools.[\[1\]](#)
- **Dispensing:** When transferring the liquid, avoid splashing and the formation of mists or aerosols.[\[1\]](#)

4.2. Storage

- **Container:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- **Compatibility:** Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)[\[7\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name and hazard warnings.

Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] [5]
Skin Contact	Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation occurs, get medical help. [1] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor. [1] [7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical help. [1] [5]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

6.1. Spill Response

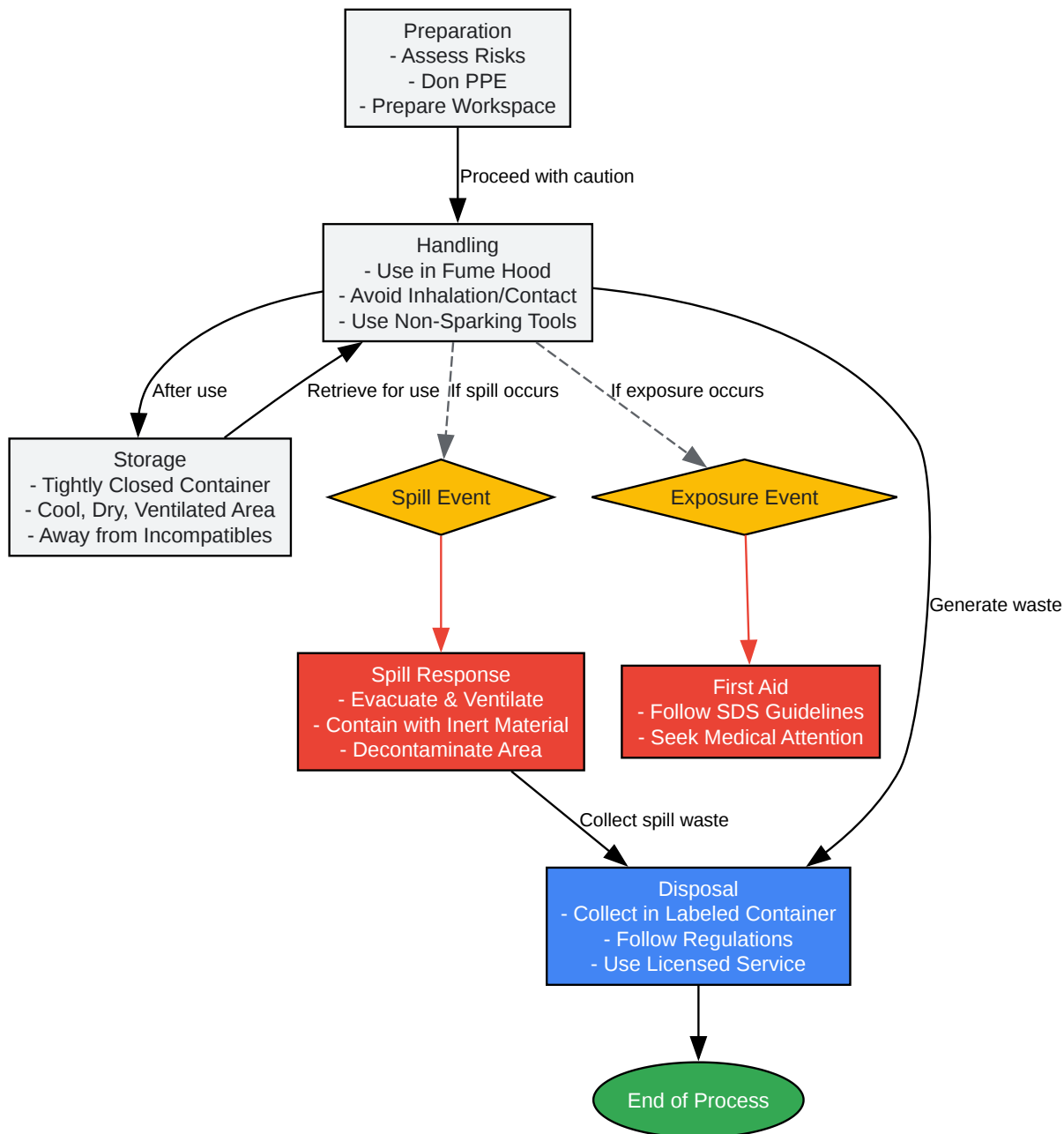
- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with inert material (e.g., sand, silica gel, or universal binder) and collect it into a suitable, closed container for disposal.[\[7\]](#)
- Decontamination: Clean the spill area thoroughly.

6.2. Disposal

- Waste Collection: Collect waste material in a suitable, labeled, and closed container.[\[1\]](#)
- Regulatory Compliance: Dispose of the contents and container in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains.[\[1\]](#)
[\[5\]](#) Contact a licensed professional waste disposal service.

Workflow for Handling 3'-Methoxyacetophenone

The following diagram illustrates the logical workflow for the safe handling of **3'-Methoxyacetophenone**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **3'-Methoxyacetophenone**.

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